

# Personal protective equipment for handling Zanzalintinib

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## Compound of Interest

Compound Name: Zanzalintinib

Cat. No.: B8146347

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## Essential Safety and Handling Guide for Zanzalintinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Zanzalintinib**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of waste.

### Hazard Identification and Safety Precautions

**Zanzalintinib** is a substance that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Hazard Classification:[1]

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3): May cause respiratory irritation.[1]

Signal Word: Warning[2]

Hazard Statements:[1][2]

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Precautionary Statements:[1][2]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure to Zanzalintinib.[1][3][4]

PPE Category	Specifications
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). A face shield and safety glasses are recommended. <a href="#">[1]</a>
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. For administering antineoplastic hazardous drugs, two pairs of chemotherapy gloves are required. <a href="#">[1]</a>
Body Protection	Complete suit protecting against chemicals. Gowns shown to resist permeability by hazardous drugs are required when administering injectable antineoplastic hazardous drugs. <a href="#">[1]</a>
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

## Operational and Disposal Plans

## Handling and Storage

- Handling: Avoid contact with skin and eyes.[1] Avoid formation of dust and aerosols.[1] Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Storage: Keep in a dark place, under an inert atmosphere, at room temperature.[2]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[1] Avoid dust formation.[1] Avoid breathing vapors, mist, or gas.[1] Ensure adequate ventilation.[1] Evacuate personnel to safe areas.[1] Avoid breathing dust.[1]
- Environmental Precautions: Do not let the product enter drains.[1]
- Containment and Cleaning: Pick up and arrange disposal without creating dust.[1] Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

## First-Aid Measures

Exposure Route	First-Aid Procedure
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

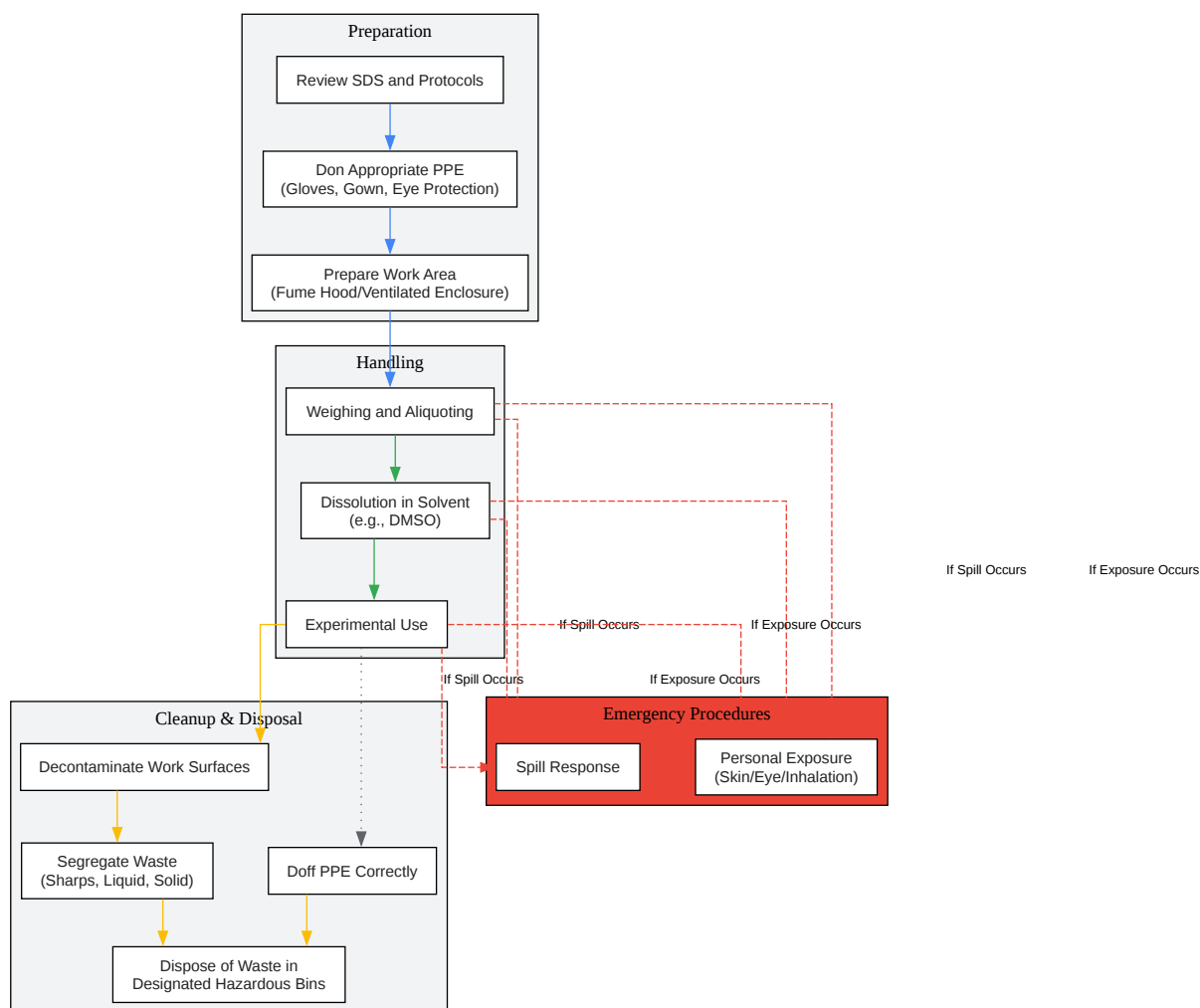
## Disposal Plan

Dispose of contaminated materials in accordance with applicable local, state, and federal regulations. Unused product and contaminated waste should be treated as hazardous waste.

Waste Type	Disposal Method
Unused Product	Dispose of in a licensed hazardous-waste disposal facility.
Contaminated PPE	Dispose of as hazardous waste in accordance with institutional and regulatory guidelines.
Empty Containers	Triple rinse (or equivalent) and offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Zanzalintinib**, incorporating essential safety checkpoints.



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### Zanzalintinib Safe Handling Workflow

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